

Application Notes and Protocols: Vat Blue 4B for Textile Dyeing Research

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Compound of Interest

Compound Name: Vat Blue 4B

Cat. No.: B1682750

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Introduction

Vat Blue 4B (C.I. 73065; CAS No. 2475-31-2) is a synthetic indigoid vat dye, specifically a bromoindigo, known for its application in dyeing cellulosic fibers such as cotton, viscose, silk, and wool.^{[1][2]} As a vat dye, it is initially insoluble in water. The dyeing process involves a chemical reduction (vatting) in an alkaline medium to convert it into a water-soluble "leuco" form.^{[3][4]} This soluble form penetrates the textile fiber, and subsequent oxidation regenerates the original insoluble pigment, trapping it within the fiber structure.^{[3][5]} This mechanism results in excellent color fastness properties, including high resistance to washing and light, making **Vat Blue 4B** a subject of interest for research into high-performance and durable textile coloration.^{[1][6][7]}

Chemical and Physical Properties

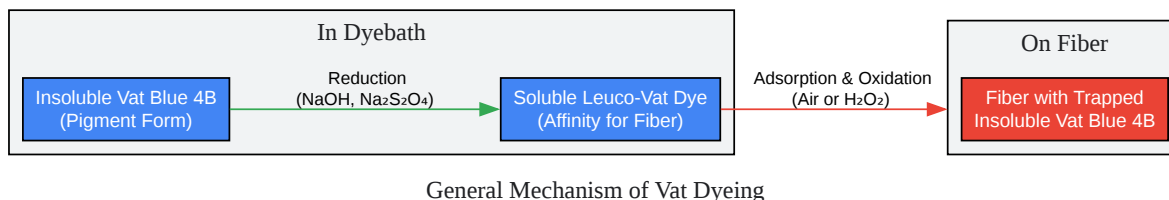
Vat Blue 4B is a dark blue powder.^{[1][2]} Its key properties are summarized below.

Property	Value	Reference
C.I. Name	Vat Blue 5 (Synonym)	[1]
CAS Number	2475-31-2	[1][2][8][9]
Molecular Formula	C ₁₆ H ₆ Br ₄ N ₂ O ₂	[1][2][8][9]
Molecular Weight	577.85 g/mol	[1][8][9]
Appearance	Dark blue powder	[1][2]
Solubility	Insoluble in water; soluble in xylene, nitrobenzene.	[1]
Boiling Point	563.38 °C at 760 mmHg	[1]
Flash Point	294.52 °C	[1]

Mechanism of Vat Dyeing

The application of **Vat Blue 4B** to textiles follows the characteristic vat dyeing process, which is a reduction-oxidation (redox) cycle. The dye's insolubility in its pigment form necessitates its conversion to a soluble state to allow for fiber penetration.

- **Reduction (Vatting):** The insoluble **Vat Blue 4B** is treated with a reducing agent, most commonly sodium dithionite (Na₂S₂O₄, also known as sodium hydrosulfite), in a strong alkaline solution (e.g., sodium hydroxide).[3][4][5] This converts the dye into its water-soluble leuco form.
- **Dye Adsorption:** The textile substrate (e.g., cotton) is immersed in the dyebath containing the soluble leuco dye. The dye molecules penetrate the amorphous regions of the cellulosic fibers.
- **Oxidation:** The fabric is removed from the dyebath and exposed to an oxidizing agent. This can be atmospheric oxygen or a chemical oxidant like hydrogen peroxide or sodium perborate.[3][5] Oxidation converts the soluble leuco dye back to its original insoluble pigment form, physically trapping it inside the fiber. This final step develops the true, vibrant color.[4]



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Caption: A diagram illustrating the redox mechanism of the vat dyeing process.

Experimental Protocols

Protocol 1: Standard Laboratory Dyeing of Cotton with Vat Blue 4B

This protocol outlines a standard procedure for dyeing a pre-treated (scoured and bleached) cotton sample in a laboratory setting.

A. Materials and Equipment

- **Vat Blue 4B** dye powder
- Scoured and bleached cotton fabric
- Sodium hydroxide (NaOH)
- Sodium dithionite ($\text{Na}_2\text{S}_2\text{O}_4$)
- Wetting agent
- Leveling agent
- Hydrogen peroxide (H_2O_2 , 35%) or Acetic Acid
- Deionized water

- Laboratory beaker (e.g., 500 mL)
- Heating mantle with magnetic stirrer
- Thermometer
- pH meter or pH strips
- Glass stirring rod
- Graduated cylinders

B. Standard Dyeing Recipe

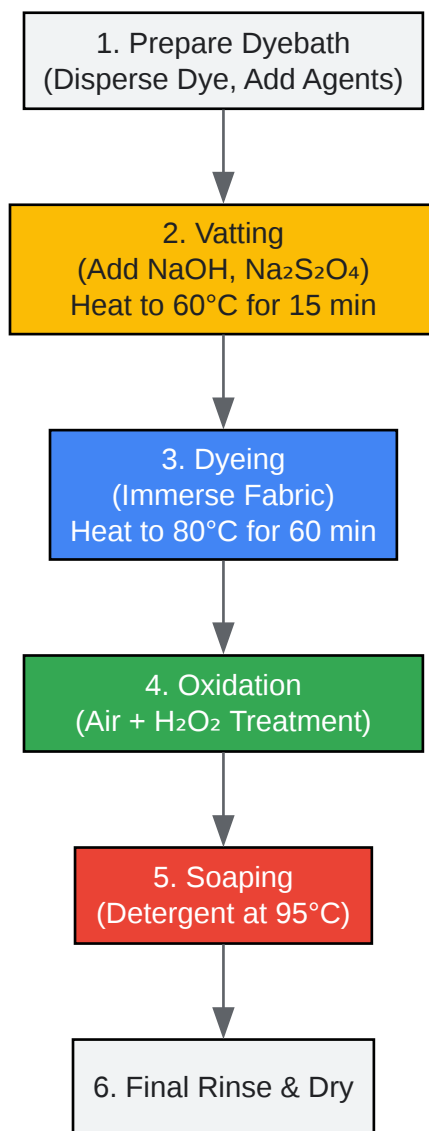
Component	Concentration	Purpose
Vat Blue 4B	2% (on weight of fabric)	Colorant
Sodium Hydroxide	3-5 g/L	Provides alkaline medium for reduction
Sodium Dithionite	4-6 g/L	Reducing agent (for vatting)
Wetting Agent	1 g/L	Reduces surface tension for even wetting
Leveling Agent	1 g/L	Promotes uniform dye uptake
Material to Liquor Ratio	1:30	Ratio of fabric weight to liquid volume

C. Procedure

- Dye Bath Preparation (Vatting):
 - Calculate the required amount of water for a 1:30 liquor ratio (e.g., for a 5g fabric sample, use 150 mL water).
 - In a beaker, prepare the dyebath with the calculated amount of deionized water, wetting agent, and leveling agent.

- Create a paste of the **Vat Blue 4B** powder with a small amount of water and add it to the dyebath. Stir for 5-10 minutes to ensure dispersion.
- Heat the dyebath to 60°C.
- Carefully add the required amount of sodium hydroxide, followed by the sodium dithionite. [\[10\]](#)
- Continue heating at 60°C for 10-15 minutes, stirring gently, until the dye is fully reduced (a distinct color change to the leuco form, often yellowish or different from the final shade, should be observed).[\[4\]](#)[\[10\]](#)
- Dyeing:
 - Introduce the pre-wetted cotton fabric sample into the reduced dyebath.
 - Raise the temperature to 80°C over 15-20 minutes.
 - Continue dyeing at 80°C for 45-60 minutes, ensuring the fabric remains submerged and is gently agitated.[\[10\]](#)
- Oxidation and Rinsing:
 - Remove the fabric from the dyebath, gently squeeze out excess liquor, and expose it to air for 10-15 minutes to allow for initial oxidation. The blue color should start to develop.
 - Rinse the fabric thoroughly in cold water until the water runs clear.
 - For complete oxidation, treat the fabric in a bath containing 1-2 mL/L of hydrogen peroxide at 50°C for 10 minutes.
- Soaping (After-treatment):
 - Prepare a fresh bath with 2 g/L of a non-ionic detergent at 90-95°C.
 - Wash the dyed fabric in this soaping bath for 15-20 minutes to remove any surface dye particles and improve fastness properties.

- Rinse the fabric again, first with hot water and then with cold water.
- Drying:
 - Squeeze the final sample and allow it to air dry or use a laboratory oven at a moderate temperature.



Workflow for Standard Vat Dyeing Protocol

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Caption: A step-by-step workflow for the laboratory dyeing of cotton with **Vat Blue 4B**.

Protocol 2: Research Method - Ultrasonic-Assisted Dyeing of Cellulosic Fabric

This protocol is an advanced research method adapted from studies on vat dyes, aiming to enhance dyeing performance.^{[11][12]} Ultrasonication can improve dye dispersion, accelerate dye uptake, and lead to more level dyeing, potentially at lower temperatures or shorter times.

A. Rationale Ultrasonic waves (20-100 kHz) create acoustic cavitation in the dye liquor, which leads to the formation and collapse of microscopic bubbles. This phenomenon generates intense localized energy, which can break down dye agglomerates into smaller particles and increase the diffusion rate of dye molecules into the fiber.^[11]

B. Modified Procedure Follow Protocol 1, incorporating one of the following ultrasonic treatment steps:

- Option A: Ultrasonic Treatment of Dye Solution (Pre-Dyeing)
 - After preparing the dyebath (Step C1 in Protocol 1) and completing the vatting process, place the beaker in an ultrasonic bath.
 - Irradiate the reduced dye solution with ultrasound for 15-30 minutes at 50-60°C.^[11]
 - Proceed with the dyeing step (C2) by introducing the fabric into the ultrasonically treated dyebath.
- Option B: Ultrasonic Treatment During Dyeing
 - Perform the dyeing step (C2) inside an ultrasonic bath.
 - After introducing the fabric to the reduced dyebath, apply ultrasonic radiation for the duration of the dyeing process (45-60 minutes).
 - Maintain the dyeing temperature as required (e.g., 55°C, as lower temperatures may be effective with ultrasonic assistance).^{[11][12]}

C. Expected Outcomes for Investigation

- Comparison of color yield (K/S values) between standard and ultrasonic methods.
- Evaluation of dyeing levelness and penetration.
- Assessment of any changes in color fastness properties.
- Potential for reduction in dyeing time, temperature, or chemical concentrations.

Data Presentation: Fastness Properties

Vat Blue 4B is known for its good to excellent fastness properties, which are critical for producing durable textiles. The following table summarizes typical performance ratings.

Fastness Test	ISO Standard	AATCC Standard	Rating
Light Fastness	ISO 4-5	AATCC 4-5	Good - Very Good
Soaping (Washing)	ISO 4-5	AATCC 4-5	Very Good - Excellent
Ironing Fastness	ISO 5	AATCC 5	Excellent
Chlorine Bleach	ISO 2	AATCC 2	Poor
Oxygen Bleach	ISO 4	AATCC 4	Good
Mercerized	ISO 4	AATCC 3-4	Good

Data sourced from LookChem[1]. Ratings are on a scale of 1 (poor) to 5 (excellent), or 1 to 8 for light fastness.

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